

A Comprehensive Technical Guide to the Physicochemical Properties of Octadecyl Iodide

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Compound of Interest

Compound Name: 1-Iodooctadecane

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This technical guide provides an in-depth overview of the melting and boiling points of octadecyl iodide (also known as **1-iodooctadecane**). The document details these key physical constants and outlines standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Physicochemical Data of Octadecyl Iodide

Octadecyl iodide is a long-chain alkyl halide with the chemical formula $C_{18}H_{37}I$. Its physical properties are crucial for its application in various chemical syntheses and research contexts. The experimentally determined melting and boiling points are summarized below.

Property	Value	Conditions
Melting Point	33-35 °C	(lit.) [1] [2] [3] [4] [5] [6] [7] [8] [9]
Boiling Point	194-197 °C	at 2 mmHg (lit.) [1] [3] [4] [5] [8] [9]
Boiling Point	382.8 °C	at 760 mmHg [3]

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The following sections describe standard laboratory

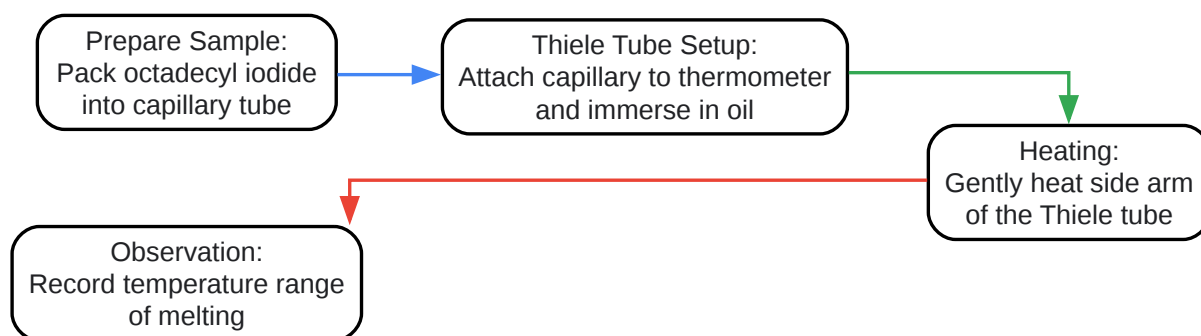
procedures for these measurements.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.^{[2][3]} This can be performed using either a Thiele tube or a dedicated melting point apparatus.

Protocol using a Thiele Tube:

- **Sample Preparation:** A small amount of finely powdered, dry octadecyl iodide is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.^[10] The tube is tapped gently to ensure the sample is compact.^{[1][10]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.^[1] This assembly is then inserted into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) so that the sample is immersed.^[6]
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated.^{[1][11]} The design of the tube facilitates the circulation of the heating liquid via convection, ensuring even temperature distribution.^[6]
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample turns into a clear liquid is recorded as the end of the melting range.^{[1][6]} For a pure compound, this range is typically narrow.



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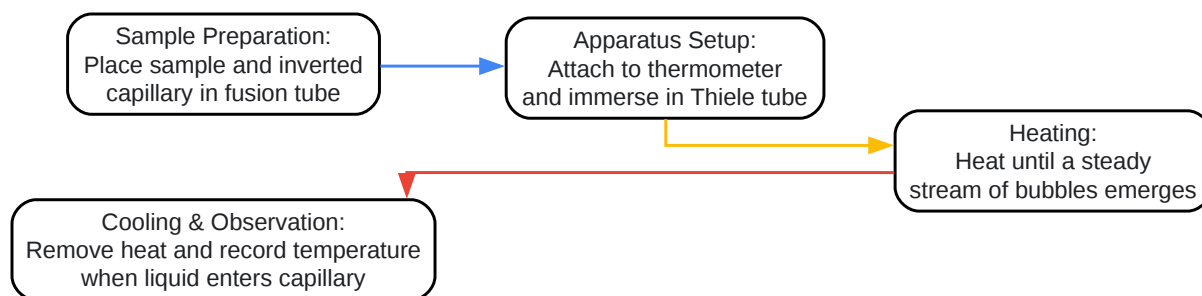
Capillary Method for Melting Point Determination using a Thiele Tube.

Boiling Point Determination: Microscale Method

For determining the boiling point, especially when only a small amount of the substance is available, the micro-boiling point (or Siwoloboff) method is highly suitable.^[6] This technique also commonly employs a Thiele tube for controlled heating.

Protocol:

- **Sample Preparation:** A small amount of liquid octadecyl iodide (a few drops) is placed into a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.^{[11][12]}
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This is then placed into a Thiele tube filled with a heating oil.^[12]
- **Heating:** The Thiele tube is heated, causing the air trapped in the capillary tube to expand and bubble out. As the temperature approaches the boiling point, the vapor of the sample will also cause a steady stream of bubbles to emerge from the capillary tube.^{[12][13]}
- **Observation and Measurement:** Once a continuous and vigorous stream of bubbles is observed, heating is stopped. The liquid in the Thiele tube is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.^{[6][11][12]} This occurs when the vapor pressure of the sample equals the external atmospheric pressure.



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Microscale Method for Boiling Point Determination.

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